

Physical and chemical properties of 16-Deethylindanomycin

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Compound of Interest

Compound Name: 16-Deethylindanomycin

Cat. No.: B1142493

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16-Deethylindanomycin: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

16-Deethylindanomycin is a naturally occurring polyether antibiotic belonging to the pyrrole-ether class. Produced by the bacterium *Streptomyces setonii*, this compound exhibits notable biological activity, including efficacy against Gram-positive bacteria and its function as a potassium-selective ionophore. Its ability to transport potassium ions across biological membranes leads to the disruption of cellular ion homeostasis and induces secondary effects such as calcium-dependent histamine release. This technical guide provides a comprehensive overview of the known physical, chemical, and biological properties of **16-**

Deethylindanomycin, offering valuable information for researchers in drug discovery and development.

Physicochemical Properties

16-Deethylindanomycin is a solid compound with the molecular formula $C_{29}H_{39}NO_4$ and a molecular weight of 465.6 g/mol ^[1] It is structurally similar to indanomycin ^[2] Proper storage of **16-Deethylindanomycin** requires a temperature of $-20^{\circ}C$, under which it maintains stability for at least four years ^[1]

Table 1: Physical and Chemical Properties of **16-Deethylindanomycin**

Property	Value	Source
Molecular Formula	C29H39NO4	[1]
Molecular Weight	465.6 g/mol	[1]
Appearance	Solid	[1]
CAS Number	106803-22-9	[1]
Synonyms	A 83094A, Omomycin	[1]
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Data not available	
Storage Temperature	-20°C	[1]
Stability	≥ 4 years	[1]

Spectral Data:

Detailed experimental spectral data for **16-Deethylindanomycin**, including specific UV-Vis absorption maxima, ¹H and ¹³C NMR chemical shifts, and mass spectrometry fragmentation patterns, are not readily available in the public domain. Researchers undertaking work with this compound would need to perform these analyses to obtain definitive spectral characteristics.

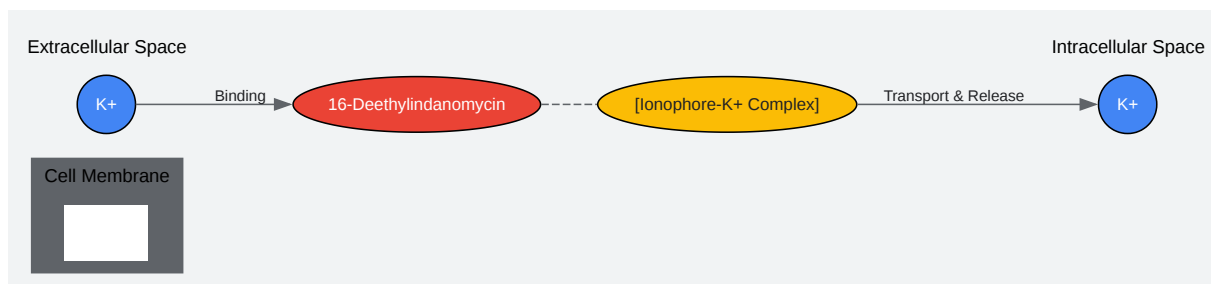
Biological Activity and Mechanism of Action

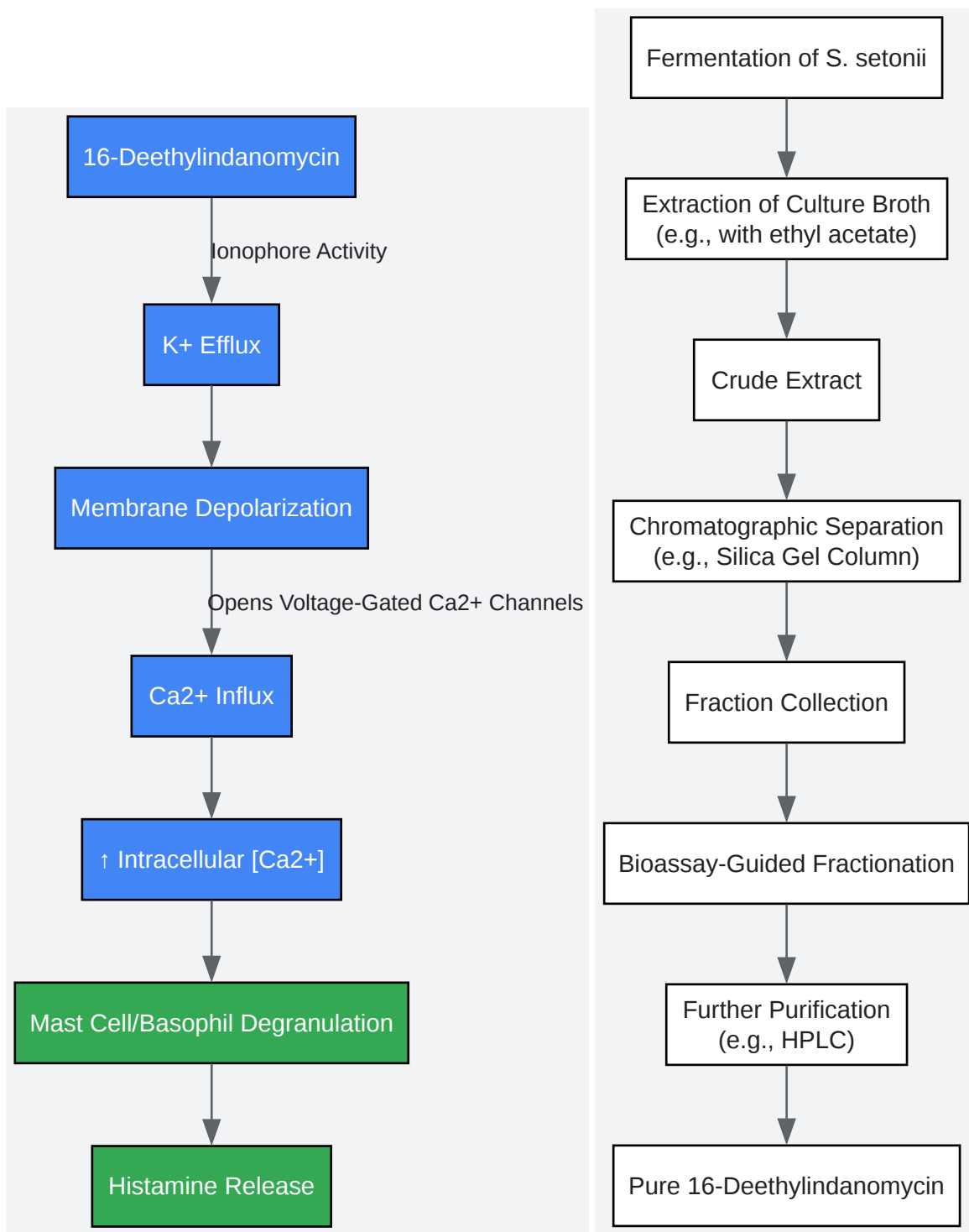
16-Deethylindanomycin is recognized for its potent activity against a range of Gram-positive bacteria.[2] Its primary mechanism of action is that of an ionophore, a lipid-soluble molecule that binds to and transports ions across cell membranes.[1]

Ionophoric Activity

16-Deethylindanomycin demonstrates a high selectivity for potassium ions (K⁺). [1] By forming a lipid-soluble complex with K⁺, it facilitates the transport of these ions across the hydrophobic lipid bilayers of cell membranes, disrupting the natural ion gradients essential for

cellular function. This dissipation of the transmembrane potential can lead to cell death, which is the basis of its antibiotic effect.





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